

# Physical and chemical properties of Gold's Reagent

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## Compound of Interest

Compound Name: *Gold's Reagent*

Cat. No.: *B1278790*

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## Gold's Reagent: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the physical and chemical properties of **Gold's Reagent**, a versatile tool in organic synthesis. This document outlines its core characteristics, spectroscopic data, and detailed experimental protocols for its application in the synthesis of key chemical intermediates.

## Core Properties and Characteristics

**Gold's Reagent**, chemically known as [3-(Dimethylamino)-2-azaprop-2-en-1-ylidene]dimethylammonium chloride, is a stable iminium salt. It serves as a reactive precursor in various organic transformations, most notably in formylation reactions and the synthesis of heterocyclic compounds and enaminones.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Gold's Reagent** is presented in Table 1. The reagent is a solid at room temperature and is noted to be hygroscopic.

Property	Value	Source(s)
Chemical Name	[3-(Dimethylamino)-2-azaprop-2-en-1-ylidene]dimethylammonium chloride	<a href="#">[1]</a>
Synonyms	(Dimethylaminomethyleneamino)methylene)dimethylammonium chloride	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>14</sub> ClN <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	163.65 g/mol	
CAS Number	20353-93-9	
Appearance	Slightly pale yellow to light orange solid	
Melting Point	100-103 °C	<a href="#">[2]</a>
Purity	≥95%	<a href="#">[1]</a>
Solubility	Soluble in chloroform. The reagent is hygroscopic.	<a href="#">[2]</a>

Table 1: Physical and Chemical Properties of **Gold's Reagent**

## Spectroscopic Data

The structural identity of **Gold's Reagent** is confirmed by the following spectroscopic data.

Spectroscopy	Data	Source(s)
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 3.27 (s, 6H, 2 CH <sub>3</sub> ), 3.43 (s, 6H, 2 CH <sub>3</sub> ), 9.57 (s, 2H, -CH=N)	<a href="#">[2]</a>
IR (CHCl <sub>3</sub> )	1610 cm <sup>-1</sup> (C=N)	<a href="#">[2]</a>

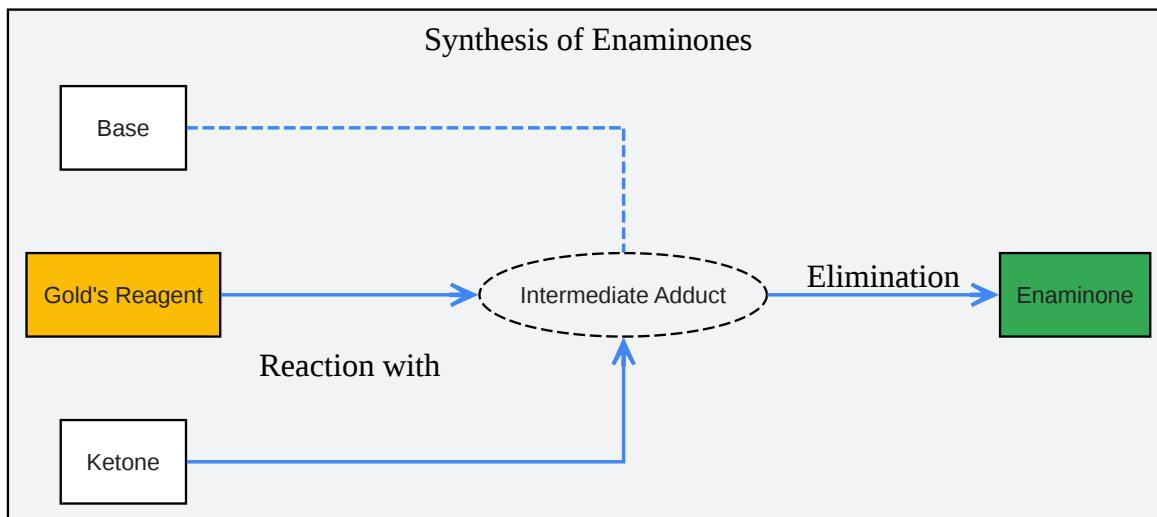
Table 2: Spectroscopic Data for **Gold's Reagent**

## Applications in Organic Synthesis

**Gold's Reagent** is a valuable electrophile for the introduction of a dimethylaminomethylene group, which can subsequently be transformed into other functionalities. Its primary applications lie in the synthesis of enaminones, heterocycles, and as a formylating agent.[3][4]

### Synthesis of Enaminones from Ketones

**Gold's Reagent** reacts with ketones to form enaminones, which are important intermediates in the synthesis of various biologically active molecules, including Rawal-type dienes used in Diels-Alder reactions.[5] The reaction proceeds via the regioselective functionalization of the ketone.



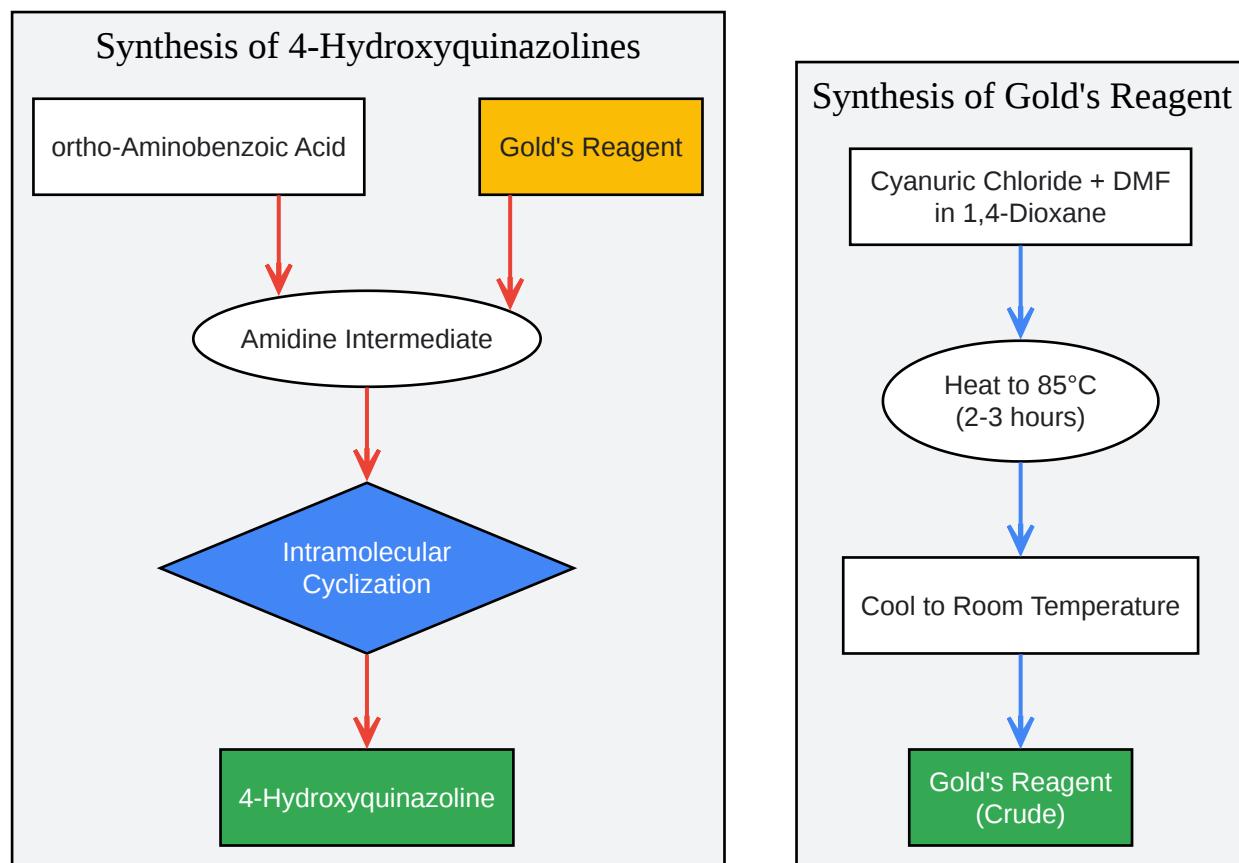
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Caption: General workflow for the synthesis of enaminones using **Gold's Reagent**.

### Synthesis of Heterocyclic Compounds

The reagent is employed in the synthesis of various heterocyclic systems. For instance, it reacts with ortho-aminobenzoic acids in a "two-atom lynchpin" transformation to produce 4-

hydroxyquinazolines.[4] This application is particularly relevant in medicinal chemistry and drug development due to the prevalence of the quinazoline scaffold in pharmacologically active compounds.



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